

Introduction: The Significance of 5-Bromo-2-Methoxycinnamic Acid

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Compound of Interest

Compound Name: 5-Bromo-2-Methoxycinnamic Acid

CAS No.: 40803-53-0

Cat. No.: B1268998

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5-Bromo-2-Methoxycinnamic Acid is an α,β -unsaturated aromatic carboxylic acid. Its structure, featuring a brominated and methoxylated phenyl ring conjugated to an acrylic acid moiety, makes it a versatile scaffold for organic synthesis.^[1] The presence of multiple functional groups—the carboxylic acid, the alkene, the bromo substituent, and the methoxy group—provides numerous handles for subsequent chemical modifications, rendering it a key intermediate in the synthesis of agrochemicals and pharmacologically active molecules.

Property	Value	Reference
CAS Number	40803-53-0	^[1] ^[2]
Molecular Formula	C ₁₀ H ₉ BrO ₃	^[1] ^[2]
Molecular Weight	257.08 g/mol	^[1] ^[2]
Melting Point	224-227 °C	^[2]
Appearance	White to off-white crystalline powder	^[3]

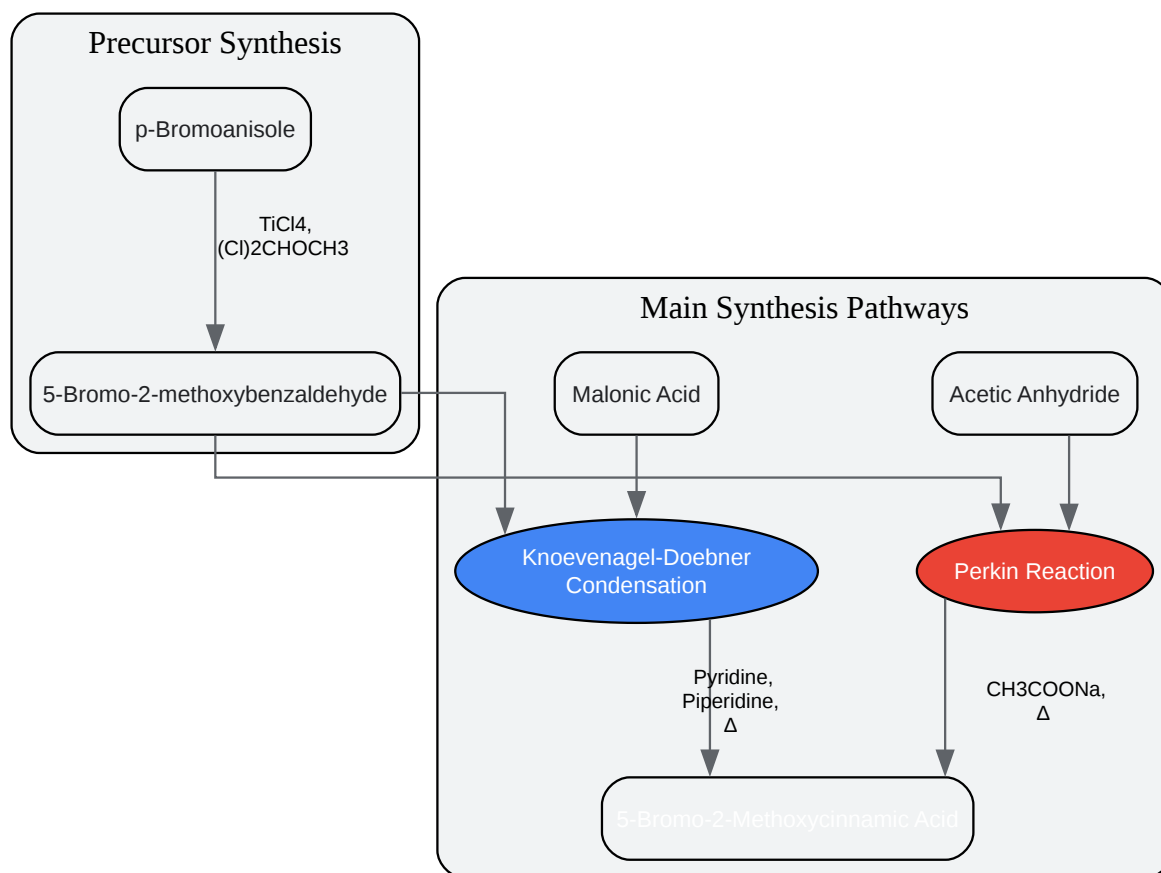
Section 1: Synthetic Strategy and Pathway Selection

The core structure of a cinnamic acid is typically formed by creating a carbon-carbon double bond between the carbonyl carbon of a benzaldehyde and an activated methylene compound or its equivalent. For **5-Bromo-2-Methoxycinnamic Acid**, this involves a retrosynthetic disconnection pointing directly to 5-Bromo-2-methoxybenzaldehyde as the key precursor.

Two classical and highly effective named reactions are ideally suited for this transformation: the Knoevenagel Condensation and the Perkin Reaction.

- **Knoevenagel Condensation:** This reaction involves the condensation of an aldehyde with an active methylene compound (e.g., malonic acid) in the presence of a basic catalyst.^{[4][5][6]} The Doebner modification, which utilizes pyridine as a solvent and a catalytic amount of piperidine, is particularly effective as it facilitates in-situ decarboxylation of the intermediate to yield the desired cinnamic acid directly.^[7] This pathway is often favored for its high yields and relatively mild conditions.
- **Perkin Reaction:** This method employs the condensation of an aromatic aldehyde with an acid anhydride (e.g., acetic anhydride), using the alkali salt of the corresponding acid (e.g., sodium acetate) as a base catalyst.^{[8][9][10]} It is a robust and well-established method for generating α,β -unsaturated aromatic acids.^[11]

This guide will detail both pathways, with a primary focus on the Knoevenagel-Doebner condensation due to its widespread use and efficiency.



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Caption: Overall synthetic strategy for **5-Bromo-2-Methoxycinnamic Acid**.

Section 2: Synthesis of the Key Precursor: 5-Bromo-2-methoxybenzaldehyde

The successful synthesis of the target molecule is critically dependent on the quality of the starting aldehyde. 5-Bromo-2-methoxybenzaldehyde (also known as 5-Bromo-o-anisaldehyde) can be reliably prepared via the electrophilic formylation of p-bromoanisole.

Protocol: Synthesis of 5-Bromo-2-methoxybenzaldehyde[12]

- Reaction Principle: This procedure involves the Rieche formylation, where a Lewis acid (Titanium tetrachloride) activates the aromatic ring of p-bromoanisole towards electrophilic attack by dichloromethyl methyl ether, which serves as a formyl cation equivalent.
- Materials:
 - p-Bromoanisole
 - Methylene chloride (CH_2Cl_2)
 - Titanium tetrachloride (TiCl_4)
 - 1,1-Dichloromethyl methyl ether
 - Saturated sodium bicarbonate solution
 - Saturated sodium chloride solution (brine)
 - Anhydrous magnesium sulfate (MgSO_4)
- Step-by-Step Procedure:
 - Dissolve p-bromoanisole (1.0 eq) in methylene chloride in a round-bottom flask equipped with a magnetic stirrer and an addition funnel, under an inert atmosphere (e.g., Nitrogen).
 - Cool the solution to 0 °C using an ice bath.
 - Slowly add Titanium tetrachloride (2.0 eq) dropwise to the stirred solution, maintaining the temperature at 0 °C.
 - After 10 minutes of stirring, add 1,1-dichloromethyl methyl ether (1.1 eq) dropwise.
 - Allow the reaction to stir for 90 minutes, maintaining the temperature between 0-10 °C. Monitor the reaction progress by Thin Layer Chromatography (TLC).
 - Upon completion, carefully quench the reaction by pouring it into a beaker containing a stirred mixture of crushed ice, excess saturated sodium bicarbonate solution, and methylene chloride.

- Transfer the mixture to a separatory funnel. Separate the organic layer.
- Extract the aqueous phase with an additional portion of methylene chloride.
- Combine the organic layers and wash with saturated sodium chloride solution.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- The product, 5-bromo-2-methoxybenzaldehyde, can be purified by recrystallization to yield a solid with a melting point of 107-110 °C.[12]

Section 3: Pathway I - The Knoevenagel-Doebner Condensation

This is the preferred method for synthesizing **5-Bromo-2-Methoxycinnamic Acid**. The reaction proceeds via the condensation of 5-Bromo-2-methoxybenzaldehyde with malonic acid, catalyzed by a weak base system, followed by decarboxylation.[5]

Mechanism Insight

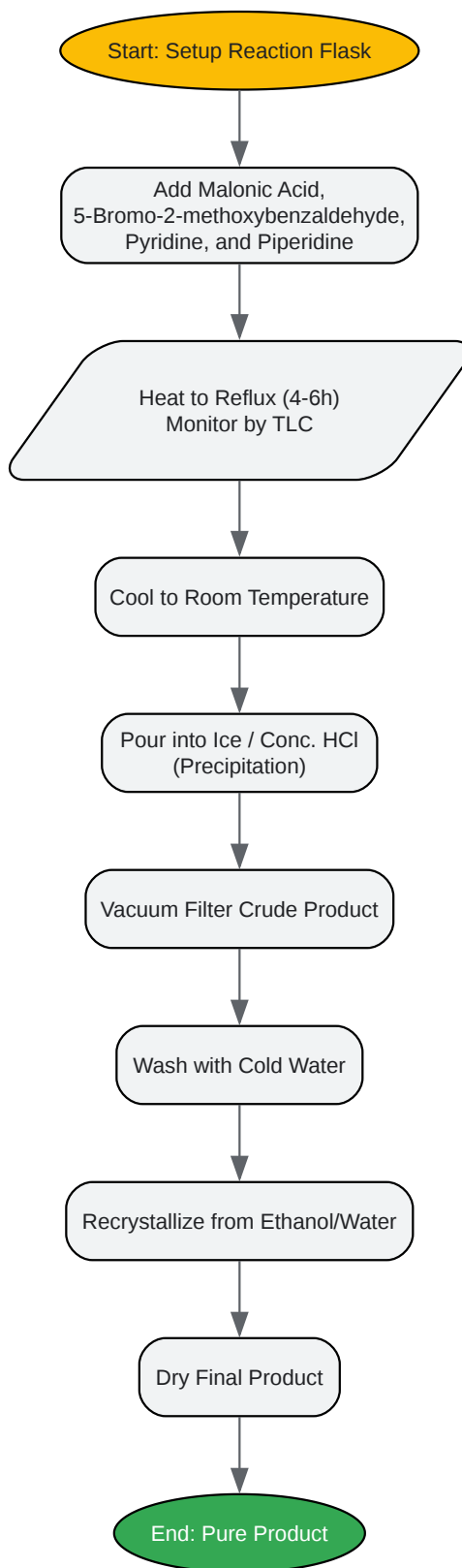
The reaction is initiated by the deprotonation of malonic acid by the base (piperidine), forming a nucleophilic enolate. This enolate then attacks the electrophilic carbonyl carbon of the aldehyde. A series of proton transfers and a subsequent E1cB dehydration step yield a substituted benzylidenemalonic acid. Upon heating in the presence of pyridine, this intermediate readily undergoes decarboxylation to afford the final α,β -unsaturated cinnamic acid product.[7]

Experimental Protocol: Knoevenagel-Doebner Synthesis

- Causality: The use of pyridine as both a solvent and a base, with a catalytic amount of piperidine, is a classic combination for the Doebner modification.[7] Piperidine is a stronger base and is more effective at generating the initial carbanion from malonic acid, while pyridine facilitates the final decarboxylation step. A reflux temperature is necessary to drive both the condensation and the decarboxylation to completion.
- Materials:

- 5-Bromo-2-methoxybenzaldehyde
- Malonic acid
- Pyridine
- Piperidine
- Concentrated Hydrochloric Acid (HCl)
- Crushed ice
- Ethanol (for recrystallization)
- Step-by-Step Procedure:
 - In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve malonic acid (1.05 eq) in pyridine.
 - To this solution, add 5-Bromo-2-methoxybenzaldehyde (1.0 eq).
 - Add a catalytic amount of piperidine (e.g., 0.05 eq) to the mixture.^[7]
 - Heat the reaction mixture to a gentle reflux (approx. 115 °C) and stir for 4-6 hours. Monitor the disappearance of the aldehyde by TLC.
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Carefully pour the reaction mixture into a beaker containing crushed ice and concentrated hydrochloric acid to neutralize the pyridine and precipitate the product.
 - Stir the resulting slurry until all the ice has melted and the product has fully precipitated.
 - Collect the solid product by vacuum filtration using a Büchner funnel.
 - Wash the filter cake thoroughly with cold water to remove any remaining pyridine hydrochloride and other water-soluble impurities.

- The crude **5-Bromo-2-Methoxycinnamic Acid** can be purified by recrystallization from an ethanol/water mixture to yield a pure crystalline solid.



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Caption: Experimental workflow for the Knoevenagel-Doebner synthesis.

Troubleshooting and Optimization

Issue	Potential Cause(s)	Recommended Solution(s)	Reference
Low or No Yield	Impure or oxidized aldehyde starting material; insufficient reaction time or temperature.	Use freshly purified 5-Bromo-2-methoxybenzaldehyde . Ensure the reaction reaches and maintains reflux temperature. Extend reaction time if TLC shows incomplete conversion.	[7]
Side Product Formation	Self-condensation of the aldehyde (less likely for non-enolizable aldehydes); Michael addition of malonic enolate to the product.	While self-condensation is not an issue here, ensuring a slight excess of malonic acid can help drive the primary reaction. Proper temperature control prevents degradation.	[7]
Difficult Purification	Incomplete neutralization of pyridine, leading to an oily product.	Ensure sufficient concentrated HCl is used during the quench step to fully protonate the product and form the pyridinium salt. Test the aqueous phase with pH paper to ensure it is strongly acidic.	

Section 4: Pathway II - The Perkin Reaction

An alternative route to **5-Bromo-2-Methoxycinnamic Acid** is the Perkin reaction. This method is also a robust condensation reaction applicable to many aromatic aldehydes.^[11]

Mechanism Insight

The reaction is initiated by the formation of a carbanion from acetic anhydride, facilitated by the acetate base.^[9] This carbanion attacks the aldehyde carbonyl group in an aldol-type addition. The resulting alkoxide is then acetylated by another molecule of acetic anhydride. Finally, elimination of an acetate group, promoted by the base, forms the α,β -unsaturated product, which is subsequently hydrolyzed to the final cinnamic acid upon workup.^[10]

Experimental Protocol: Perkin Reaction Synthesis

- Causality: The Perkin reaction requires a higher temperature (typically $>150\text{ }^{\circ}\text{C}$) to drive the condensation and subsequent elimination steps. Acetic anhydride serves as both the source of the active methylene component and the solvent, while sodium acetate acts as the requisite base catalyst.^{[8][13]}
- Materials:
 - 5-Bromo-2-methoxybenzaldehyde
 - Acetic anhydride
 - Anhydrous sodium acetate
 - Sodium hydroxide solution (for workup)
 - Hydrochloric acid (for workup)
- Step-by-Step Procedure:
 - Combine 5-Bromo-2-methoxybenzaldehyde (1.0 eq), acetic anhydride (2.5-3.0 eq), and freshly fused anhydrous sodium acetate (1.0 eq) in a round-bottom flask equipped with a reflux condenser.
 - Heat the mixture in an oil bath to $180\text{ }^{\circ}\text{C}$ for 5-8 hours.

- Allow the reaction to cool slightly, then pour the hot mixture into a beaker of water.
- Boil the aqueous mixture for 15-20 minutes to hydrolyze the excess acetic anhydride and any mixed anhydride product.
- If the product crystallizes upon cooling, filter it off. If it separates as an oil, perform a hot filtration to remove any solid impurities, then cool the filtrate.
- Dissolve the crude product in a dilute sodium hydroxide solution.
- Filter the basic solution to remove any non-acidic impurities.
- Acidify the filtrate with hydrochloric acid to precipitate the **5-Bromo-2-Methoxycinnamic Acid**.
- Collect the pure product by vacuum filtration, wash with cold water, and dry.

Conclusion

The synthesis of **5-Bromo-2-Methoxycinnamic Acid** is most efficiently achieved via the condensation of 5-Bromo-2-methoxybenzaldehyde. The Knoevenagel-Doebner condensation using malonic acid, pyridine, and piperidine represents a highly effective and widely used method, offering good yields under manageable reflux conditions. The Perkin reaction provides a classic and viable alternative, though it typically requires higher temperatures. The choice of pathway may depend on the availability of reagents and specific laboratory capabilities. For both methods, the purity of the starting aldehyde is paramount to achieving a high yield and purity of the final product.

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